

1-(Chloromethyl)-2,3,4,5,6-pentafluorobenzene synthesis and properties

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Compound of Interest

Compound Name: 1-(Chloromethyl)-2,3,4,5,6-pentafluorobenzene

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An In-depth Technical Guide to **1-(Chloromethyl)-2,3,4,5,6-pentafluorobenzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, properties, and applications of **1-(chloromethyl)-2,3,4,5,6-pentafluorobenzene** (also known as pentafluorobenzyl chloride). This fluorinated organic compound serves as a critical building block in the synthesis of complex molecules, particularly in the pharmaceutical and agrochemical industries.

Chemical Identity and Properties

1-(Chloromethyl)-2,3,4,5,6-pentafluorobenzene is a colorless liquid known for its high reactivity, which is attributed to the presence of the chloromethyl group and the electron-withdrawing pentafluorophenyl ring.^[1] Its key identifiers and physical properties are summarized in the table below.

Table 1: Physical and Chemical Properties of **1-(Chloromethyl)-2,3,4,5,6-pentafluorobenzene**

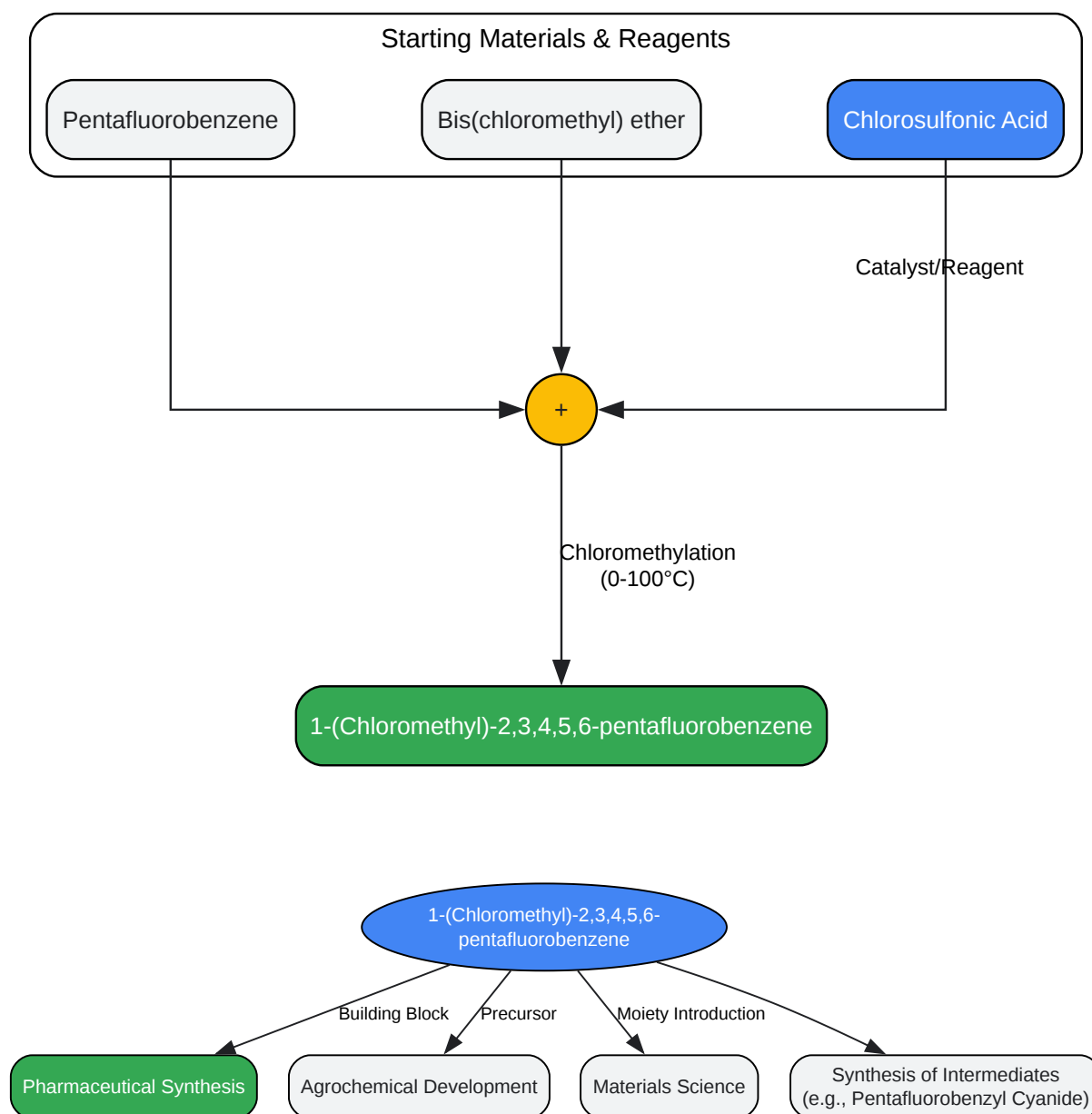
Property	Value	Reference(s)
CAS Number	653-35-0	[2][3][4]
Molecular Formula	C ₇ H ₂ ClF ₅	[3][4][5]
Molecular Weight	216.54 g/mol	[2][3][5]
IUPAC Name	1-(chloromethyl)-2,3,4,5,6-pentafluorobenzene	[2]
Synonyms	Pentafluorobenzyl chloride, (Chloromethyl)pentafluorobenzene, α-Chloro-2,3,4,5,6-pentafluorotoluene	[3][4][6]
Physical Form	Liquid	[2]
Boiling Point	72 °C[6]; 50 °C (pressure not specified)[3]	[3][6]
Density	1.59 g/cm ³	[6]
Refractive Index	1.443	[6]
Solubility	Not miscible in water[6]. Soluble in most organic solvents.[7]	[6][7]
Storage Temperature	2-8°C under an inert atmosphere	[2][5]

Synthesis of 1-(Chloromethyl)-2,3,4,5,6-pentafluorobenzene

The primary method for synthesizing **1-(chloromethyl)-2,3,4,5,6-pentafluorobenzene** is through the electrophilic chloromethylation of pentafluorobenzene.[8] This reaction introduces a chloromethyl group onto the aromatic ring.

Synthesis Pathway: Chloromethylation of Pentafluorobenzene

The synthesis involves the reaction of pentafluorobenzene with a chloromethylating agent, such as bis(chloromethyl) ether, in the presence of a strong acid like chlorosulfonic acid.[8] The reaction proceeds with the evolution of hydrogen chloride gas.[8]



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